

BMS-066 LPS concentration for stimulation

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Compound Focus: Bms-066

CAS No.: 914946-88-6

Cat. No.: S521582

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BMS-066: Mechanism & Experimental Data

The key details on how **BMS-066** functions in an LPS-induced inflammation model are summarized in the table below.

Attribute	Details
Compound Name	BMS-066 [1]
Targets	IKK β (IC ₅₀ = 9 nM); Tyk2 pseudokinase (IC ₅₀ = 72 nM) [1]
Biological Assay (PBMC)	Inhibition of LPS-induced TNF- α release [1]
Reported IC ₅₀ in PBMCs	150 nM [1]
LPS Concentration Used	Not specified in available data

Troubleshooting & Key Considerations

- LPS Concentration is Variable:** The LPS concentration required for cell stimulation is not universal. It depends on the **cell type, the specific LPS serotype and preparation, and the desired readout** [2] [3]. The provided search results used varying concentrations, from as low as 0.0025 ng/mL to 100 ng/mL in different experimental contexts [2] [4].

- **Optimization is Required:** You will need to conduct a **dose-response curve** for your specific experimental setup to determine the optimal LPS concentration that produces a robust, measurable inflammatory response (e.g., TNF- α release) without excessive cell death.
- **Positive Control:** Ensure your LPS stimulus alone (without inhibitor) consistently generates a strong signal. If the positive control is weak, the inhibitor's effect will be difficult to interpret accurately.

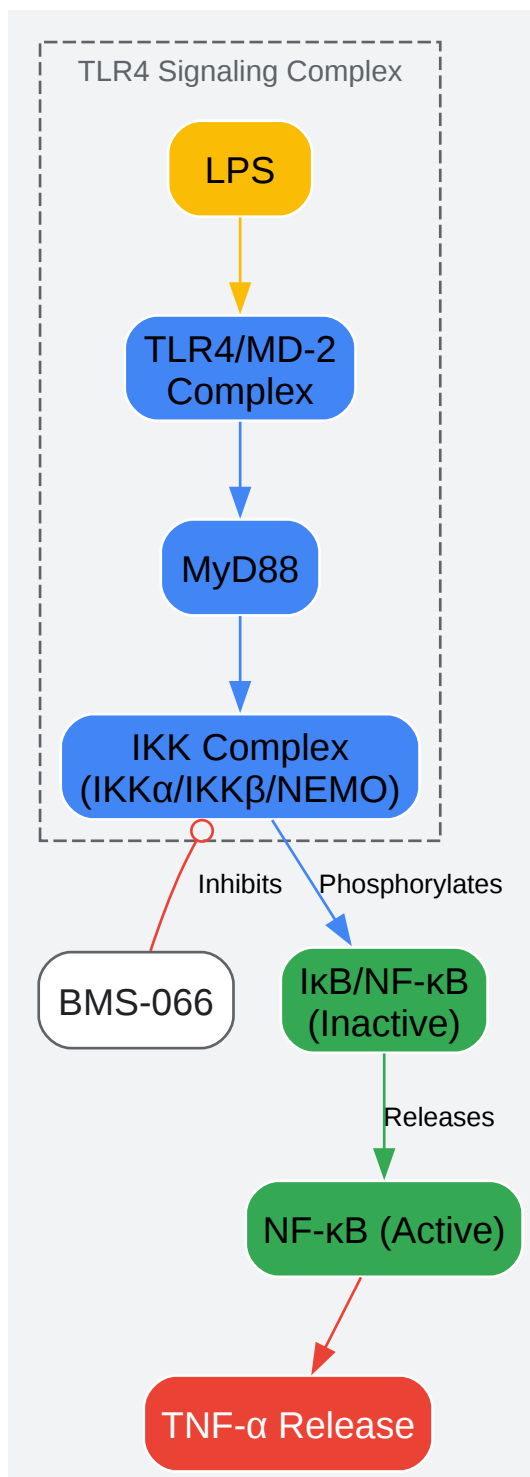
General Protocol for LPS Stimulation in Immune Cells

The following is a generalized protocol for activating human peripheral blood mononuclear cells (PBMCs) with LPS, which can serve as a starting point for your experiments with **BMS-066** [3].

- **Isolate PBMCs:** Using aseptic technique, isolate PBMCs from whole blood using density gradient centrifugation with Ficoll-Paque [3].
- **Prepare Cells:** Resuspend the PBMCs in complete RPMI 1640 medium (supplemented with 10% Fetal Bovine Serum and 2 mM L-glutamine) to a concentration of (3×10^6) cells/mL [3].
- **Pre-incubate with BMS-066:** Pre-treat the cell suspension with your desired concentrations of **BMS-066** (e.g., for 5-30 minutes based on the literature) [1].
- **Stimulate with LPS:** Add LPS to the cells. You will need to test a range of concentrations. As a starting point, literature often uses concentrations between **1 - 100 ng/mL** [3] [4].
- **Incubate:** Culture the cells for a specified period. Cytokine production for assays like ELISA is often measured after several hours (e.g., 4-6 hours for mRNA, 16-24 hours for protein) [1] [4].
- **Harvest and Analyze:** Collect the culture supernatant for cytokine detection (e.g., TNF- α ELISA) [1] [4].

LPS-Induced TLR4 Signaling Pathway

The diagram below illustrates the general signaling pathway activated by LPS, which **BMS-066** inhibits by targeting the IKK β component.



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References

1. BMS-066 | JAK Inhibitor [medchemexpress.com]
2. Very low concentration of lipopolysaccharide can induce the production of various cytokines and chemokines in human primary monocytes | BMC Research Notes | Full Text [bmcresearchnotes.biomedcentral.com]
3. Immune Cell Stimulation via LPS | Thermo Fisher Scientific - US [thermofisher.com]
4. LPS induced inflammatory responses in human peripheral blood mononuclear cells is mediated through NOX4 and G α dependent PI-3kinase signalling - PMC [pmc.ncbi.nlm.nih.gov]

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